

A Comprehensive Technical Guide to Difluoromalonic Acid: Safety, Handling, and Experimental Considerations

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Compound of Interest

Compound Name: *Difluoromalonic acid*

Cat. No.: *B072460*

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For Researchers, Scientists, and Drug Development Professionals

Difluoromalonic acid, a geminal difluorinated carboxylic acid, is a valuable building block in medicinal chemistry and materials science. Its unique electronic properties, arising from the presence of two fluorine atoms on the alpha-carbon, impart distinct characteristics to molecules incorporating this moiety. This technical guide provides an in-depth overview of the safety, handling, and experimental considerations for **difluoromalonic acid**, with a focus on its relevance to researchers and professionals in drug development.

Safety and Hazard Information

Proper handling of **difluoromalonic acid** is paramount due to its corrosive and toxic nature. The following information is summarized from the Safety Data Sheet (SDS) provided by Synquest Labs.^[1]

GHS Hazard Classification

Difluoromalonic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

- H302: Harmful if swallowed.^[1]
- H314: Causes severe skin burns and eye damage.^[1]

- H318: Causes serious eye damage.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Danger[1]

Hazard Pictograms:

- Corrosion (GHS05)
- Health Hazard/Hazardous to the Ozone Layer (GHS07)

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention.[1]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and shoes. Get immediate medical advice/attention.[1]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[1]

Fire and Explosion Hazard

Difluoromalonic acid is not flammable.[1]

- NFPA Fire Hazard: 0 - Materials that will not burn.[\[1\]](#)
- NFPA Reactivity: 0 - Normally stable, even under fire exposure conditions, and not reactive with water.[\[1\]](#)

In case of fire, wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **difluoromalonic acid** is presented below.

Property	Value	Source
CAS Number	1514-85-8	[1]
Molecular Formula	C ₃ H ₂ F ₂ O ₄	[1]
Molecular Weight	140.04 g/mol	PubChem
Appearance	White to off-white solid	---
Boiling Point	315.827 °C at 760 mmHg	[2]
Density	1.789 g/cm ³	[2]
Flash Point	144.808 °C	[2]

Handling and Storage

Safe handling and storage practices are essential to minimize risks associated with **difluoromalonic acid**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)

- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dusts are generated.^[1]

Engineering Controls

Work in a well-ventilated area, preferably in a chemical fume hood.^[1] Emergency eye wash fountains and safety showers should be readily available in the immediate work area.^[1]

Storage Conditions

Store in a tightly closed container in a dry, cool, and well-ventilated area.^[1] **Difluoromalonic acid** is hygroscopic; store under an inert atmosphere.^[1]

Incompatible Materials

Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases.^[1]

Experimental Protocols and Applications

While a specific, detailed protocol for the synthesis of **difluoromalonic acid** from its esters is not readily available in the searched literature, a general approach involves the hydrolysis of diethyl or dimethyl difluoromalonate. The following sections outline a plausible synthetic route and potential applications based on the available information.

Synthesis of Difluoromalonic Acid via Hydrolysis of Diethyl Difluoromalonate

This protocol is a generalized procedure based on the common hydrolysis of malonic esters.

Materials:

- Diethyl difluoromalonate
- Hydrochloric acid (concentrated) or Sulfuric acid (concentrated)
- Water
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator
- Crystallization dish

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add diethyl difluoromalonate.
- Slowly add an excess of concentrated hydrochloric acid or sulfuric acid and water.
- Heat the mixture to reflux with stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude **difluoromalonic acid** can be purified by recrystallization from a suitable solvent system (e.g., water or an organic solvent mixture).

Note: The hydrolysis of sterically hindered or electron-deficient esters can be challenging. The reaction conditions, including acid concentration, temperature, and reaction time, may need to be optimized.

Decarboxylation of Difluoromalonic Acid

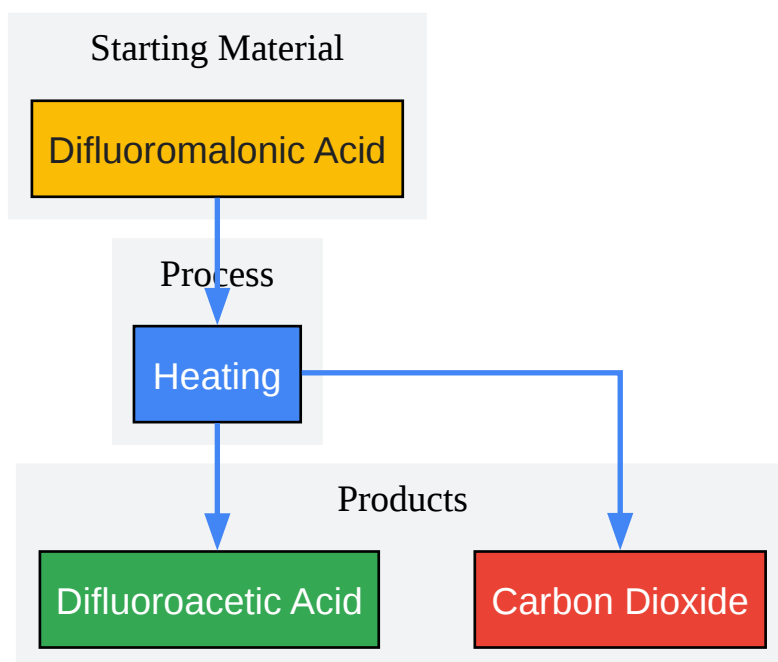
Malonic acids and their derivatives are known to undergo decarboxylation upon heating to yield the corresponding carboxylic acid. This reaction can be a useful synthetic transformation.

General Procedure:

- Place **difluoromalonic acid** in a suitable reaction vessel.

- Heat the acid to its melting point or in a high-boiling solvent.
- Carbon dioxide will be evolved, and the reaction can be monitored by the cessation of gas evolution.
- The resulting difluoroacetic acid can be purified by distillation.

Logical Workflow for Decarboxylation:



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Caption: Decarboxylation of **difluoromalonic acid** upon heating.

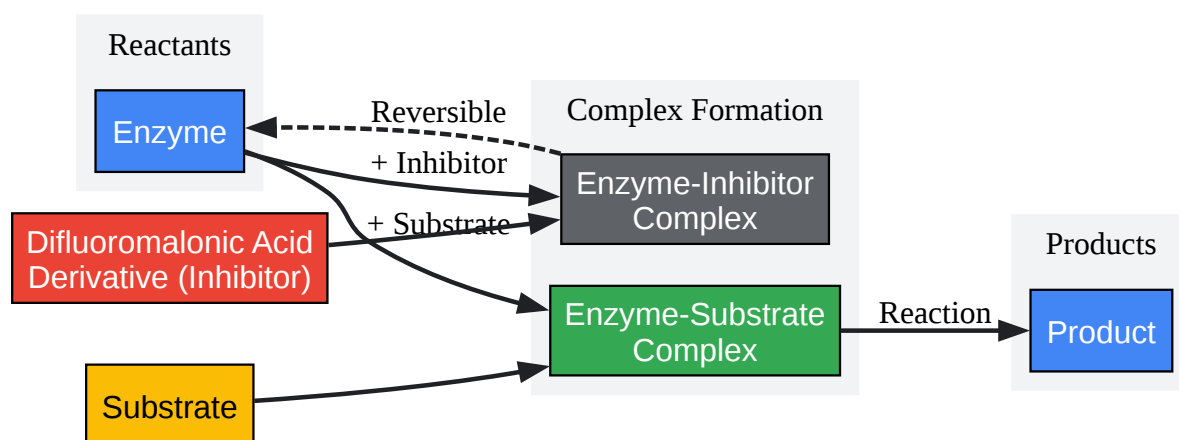
Role in Drug Development and Enzyme Inhibition

Gem-difluorinated compounds are of significant interest in drug development as the difluoromethyl group can act as a bioisostere for a hydroxyl, thiol, or amine group, potentially improving metabolic stability and binding affinity. While direct studies on the biological activity of **difluoromalonic acid** are limited in the searched literature, its derivatives have shown promise as enzyme inhibitors.

Mechanism of Enzyme Inhibition by Difluorinated Compounds

Derivatives of **difluoromalonic acid**, particularly those containing a difluoroketone motif, have been investigated as inhibitors of proteases, such as HIV-1 aspartic protease.[1] The mechanism of inhibition often involves the formation of a stable, hydrated gem-diol species in the enzyme's active site.[1] This gem-diol can mimic the tetrahedral transition state of peptide bond hydrolysis, leading to potent inhibition.

Signaling Pathway of Competitive Enzyme Inhibition:



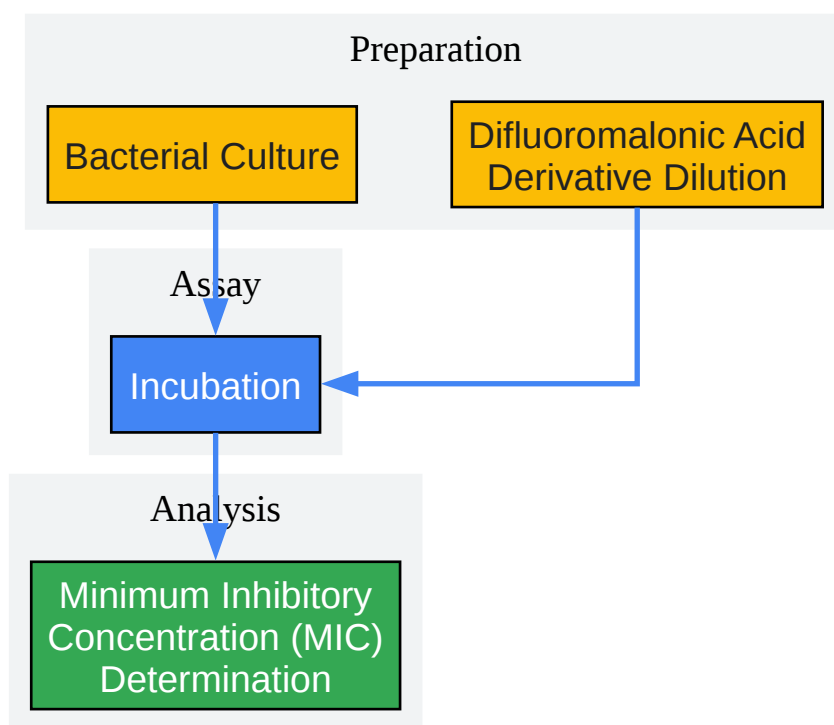
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Caption: Competitive inhibition of an enzyme by a **difluoromalonic acid** derivative.

Potential as Antimicrobial Agents

Derivatives of **difluoromalonic acid** have also been explored as potential antimicrobial agents. For instance, α,α -difluorophosphonate derivatives of fosmidomycin have shown potent inhibition of 1-deoxy-d-xylulose 5-phosphate reductoisomerase (DXR), an essential enzyme in the MEP pathway for isoprenoid biosynthesis in many bacteria.[2] This pathway is absent in humans, making DXR an attractive target for the development of new antibiotics.

Experimental Workflow for Antimicrobial Activity Screening:



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Caption: Workflow for determining the antimicrobial activity of **difluoromalonic acid** derivatives.

Conclusion

Difluoromalonic acid is a hazardous yet valuable reagent for researchers in organic synthesis and drug discovery. A thorough understanding of its safety precautions and handling procedures is essential for its safe use in the laboratory. While detailed experimental protocols for its synthesis and direct biological applications are not extensively documented in the readily available literature, its derivatives show significant potential as enzyme inhibitors and antimicrobial agents. Further research into the synthesis, reactivity, and biological activity of **difluoromalonic acid** and its analogs is warranted to fully exploit its potential in the development of new therapeutics and advanced materials.

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References

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